

2,3,5-Trichloroisonicotinic Acid: A Compound Awaiting Exploration

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Compound of Interest

Compound Name: 2,3,5-Trichloroisonicotinic acid

Cat. No.: B1337485

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CAS Number: 406676-18-4

For Researchers, Scientists, and Drug Development Professionals

This document serves to consolidate the currently available information on **2,3,5-Trichloroisonicotinic acid**. Despite its commercial availability, a comprehensive review of scientific literature and chemical databases reveals a notable absence of in-depth technical data for this compound. This guide, therefore, highlights the existing foundational information and underscores the significant opportunities for future research.

Core Compound Identification

2,3,5-Trichloroisonicotinic acid is a chlorinated derivative of isonicotinic acid. Basic chemical and physical properties are summarized below, primarily sourced from chemical supplier databases.

Property	Value	Source
CAS Number	406676-18-4	[1][2][3][4][5]
Molecular Formula	C ₆ H ₂ Cl ₃ NO ₂	[1][2][3]
Molecular Weight	226.45 g/mol	[1]
IUPAC Name	2,3,5-trichloropyridine-4-carboxylic acid	[3]
Synonyms	2,3,5-trichloroisonicotinic acid	[3]
Purity (Typical)	98%	[1][4]

Synthesis and Experimental Protocols

A detailed, peer-reviewed synthesis protocol for **2,3,5-Trichloroisonicotinic acid** is not readily available in the public domain. While general methods for the chlorination of pyridine derivatives exist, a specific and validated experimental procedure for this particular isomer is not documented in the searched literature. For instance, a patented method describes the preparation of 2,3,5-trichloropyridine from pentachloropyridine or 2,3,5,6-tetrachloropyridine, which could potentially serve as a precursor.[6] However, the subsequent carboxylation to form the isonicotinic acid derivative is not described.

Due to the lack of published experimental studies, no established protocols for its use in biological or chemical assays can be provided at this time.

Biological Activity and Signaling Pathways

There is currently no published research detailing the biological activity, mechanism of action, or associated signaling pathways of **2,3,5-Trichloroisonicotinic acid**. The broader family of isonicotinic acid derivatives has been explored for various therapeutic applications, including antitubercular and anti-inflammatory activities.[7][8] However, it is crucial to note that these activities are not directly attributable to the 2,3,5-trichloro substituted variant.

The biological impact of the specific substitution pattern of three chlorine atoms at the 2, 3, and 5 positions of the isonicotinic acid scaffold remains uninvestigated.

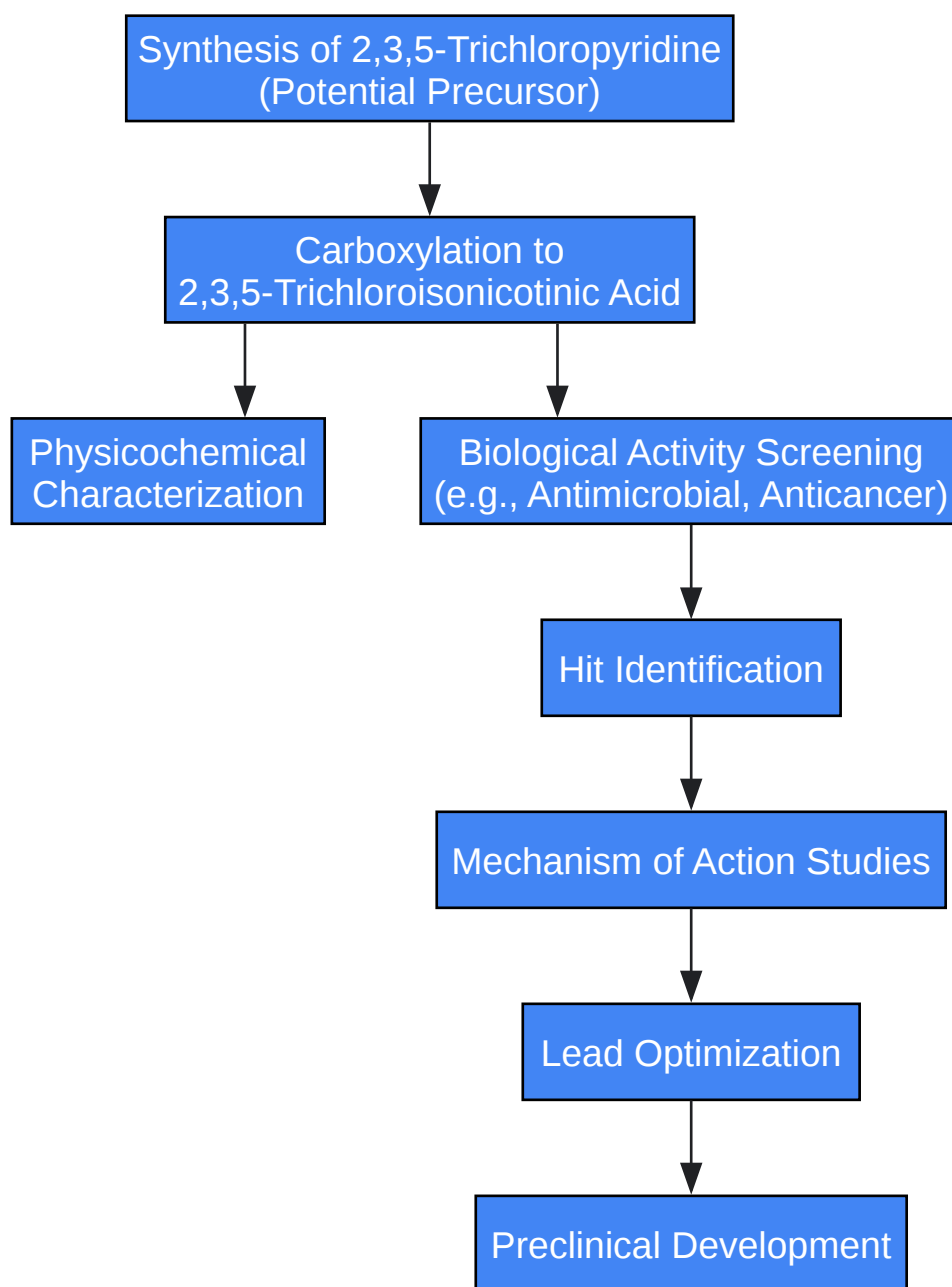
Future Research and Opportunities

The absence of comprehensive data for **2,3,5-Trichloroisonicotinic acid** presents a clear opportunity for novel research. Key areas for investigation include:

- Development and optimization of a synthetic route.
- Characterization of its physicochemical properties.
- Screening for biological activity across various assays (e.g., antimicrobial, anticancer, anti-inflammatory).
- Toxicological evaluation.
- If biologically active, elucidation of its mechanism of action and interaction with cellular signaling pathways.

Logical Relationship: From Precursor to Potential Applications

While specific data is lacking for the target compound, a logical workflow for its investigation can be proposed. This workflow illustrates the necessary steps from synthesis to the potential discovery of novel therapeutic applications.



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Caption: Proposed research workflow for **2,3,5-Trichloroisonicotinic acid**.

In conclusion, **2,3,5-Trichloroisonicotinic acid** represents a largely unexplored area of chemical and pharmacological research. The information provided herein is a baseline compiled from supplier data, and it is hoped that this will encourage further scientific inquiry into this compound.

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